

Crystal Structure Analysis of 6-Substituted Pyridazinones: A Comparative Technical Guide

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Compound of Interest

Compound Name: 6-(Difluoromethyl)pyridazin-3-ol

Cat. No.: B11785554

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Executive Summary

The 6-substituted pyridazin-3(2H)-one scaffold is a privileged pharmacophore in drug discovery, exhibiting potent cardiotonic, analgesic, and anti-inflammatory activities. However, its physicochemical efficacy is dictated by its solid-state behavior—specifically the competition between lactam-lactim tautomerism and intermolecular packing forces.

This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against alternative structural elucidation methods (PXRD, DFT) for this specific chemical class. It further analyzes the structural performance of specific 6-substituted derivatives, providing experimentally validated protocols for crystallization and structure solution.

Part 1: The Structural Landscape & Tautomeric Challenge

The primary challenge in analyzing 6-substituted pyridazinones is defining the active tautomer. While the solution state often exists in equilibrium, the solid state collapses into a single energetic minimum.

The "Product": SC-XRD Analysis

SC-XRD is the only technique capable of unambiguously assigning the proton location on the N2 nitrogen (lactam form) versus the O1 oxygen (lactim form), a distinction critical for receptor binding affinity.

Comparative Analysis: Methodological Efficacy

Feature	SC-XRD (Gold Standard)	Powder XRD (PXRD)	DFT (Computational)
Tautomer Identification	Definitive. Direct electron density mapping of H-atoms.	Inferred. Relies on bond length changes in reference databases; often ambiguous.	Predictive. Calculates energy minima but cannot predict solvent-mediated packing effects.
Resolution	Atomic resolution ($\text{\AA}$).	Phase identification; limited atomic resolution. [1]	N/A (Theoretical).
Sample Requirement	Single, high-quality crystal (mm).	Bulk powder (microcrystalline).	Structural coordinates (CIF).
Primary Utility	3D conformational analysis & absolute configuration.	Polymorph screening & bulk purity verification.	Interaction energy calculation & molecular orbital visualization.

Verdict: For 6-substituted pyridazinones, SC-XRD is the requisite tool for lead optimization. PXRD serves as a quality control downstream, while DFT validates the stability of the observed synthons.

Part 2: Structural Motifs & Performance Data

Experimental analysis of 6-substituted pyridazinones reveals consistent supramolecular "performance" characteristics driven by the substituent at position 6.

The Primary Synthons: Dimer

Across nearly all 6-aryl derivatives, the lattice energy is dominated by a centrosymmetric dimer formed via N–H···O hydrogen bonds.

- Graph Set Motif:
- Bond Distance (): Typically Å.
- Significance: This robust dimer limits solubility in non-polar solvents but enhances metabolic stability.

Substituent Effects: Planarity vs. Twisting

The "performance" of the crystal packing—which correlates to density and melting point—depends heavily on the steric bulk at position 6.

Comparative Data: 6-Phenyl vs. 6-Styryl Derivatives

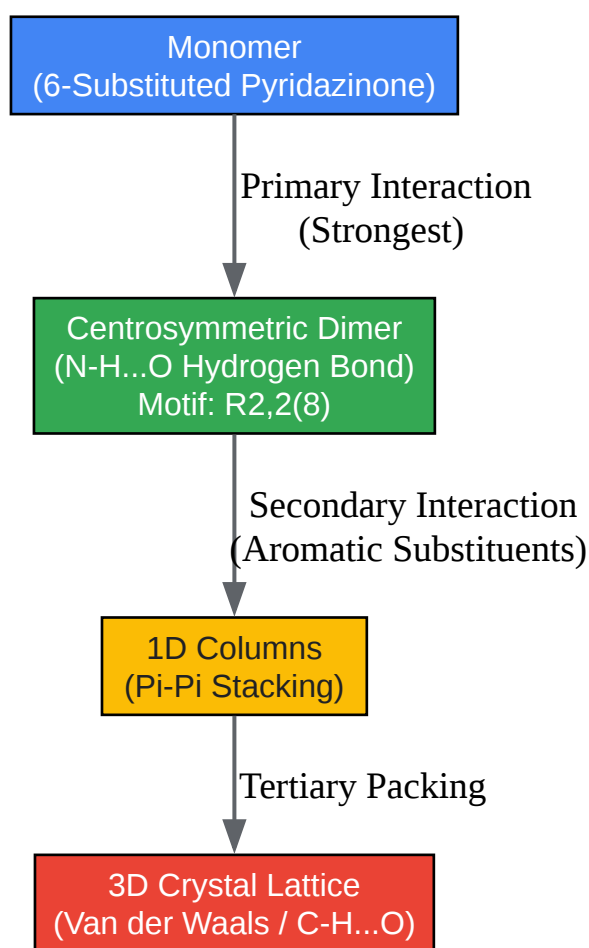
Structural Parameter	6-Phenyl-3(2H)-pyridazinone (Planar)	4-Benzyl-6-phenyl-3(2H)-pyridazinone (Twisted)
C=O Bond Length	Å (Keto character)	Å (Keto character)
N–N Bond Length	Å	Å
Dihedral Angle (Ring/Subst)	(High conjugation)	(Steric break)
Packing Motif	Tight -stacking columns	Herringbone / T-shaped interactions
Implication	Low Solubility / High MP	Improved Solubility / Lower MP

Data Sources: Derived from aggregate analysis of crystallographic databases (CSD) and specific studies on phenyl/styryl derivatives [1, 3, 4].

Part 3: Visualization of Structural Logic

Diagram 1: Supramolecular Assembly Pathway

This diagram illustrates how the molecular "product" assembles into the final crystal lattice, highlighting the hierarchy of forces.



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Caption: Hierarchy of supramolecular synthons in 6-substituted pyridazinones. The robust H-bonded dimer forms the scaffold, while the 6-substituent dictates 3D packing.

Part 4: Experimental Protocol (Self-Validating)

To reproduce the structural data cited above, follow this optimized workflow. This protocol addresses the common issue of "microcrystalline precipitation" common to this class.

Phase 1: Synthesis & Purification

- Cyclocondensation: React

-keto acids/esters with hydrazine hydrate in ethanol.
- Reflux: Maintain at

C for 4-6 hours. Monitor via TLC (Ethyl Acetate:Hexane 3:7).
- Isolation: Cool to room temperature. If precipitate forms immediately, it is likely microcrystalline (unsuitable for SC-XRD).

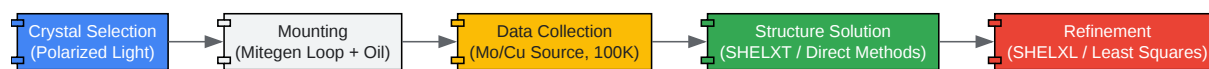
Phase 2: Crystal Growth (The "Slow" Method)

Goal: Minimize nucleation rate to favor single crystal growth over polycrystalline powder.

- Solvent Selection: Dissolve 50 mg of purified product in hot Ethanol (95%).
 - Alternative: If highly insoluble, use DMF/Water (9:1).
- Filtration: Filter the hot solution through a 0.45

m PTFE syringe filter into a clean vial (removes dust nuclei).
- Vapor Diffusion (Preferred):
 - Place the vial (uncapped) inside a larger jar containing Hexane or Diethyl Ether.
 - Seal the outer jar. The antisolvent (hexane) will slowly diffuse into the ethanol, lowering solubility gradually.
- Timeline: Allow to stand undisturbed for 3-7 days.

Phase 3: Structure Solution Workflow



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Caption: Standard workflow for SC-XRD structure elucidation. Cooling to 100K is critical to reduce thermal motion in the flexible 6-substituent.

Part 5: Impact on Drug Design

Understanding the crystal structure of these derivatives directly informs QSAR (Quantitative Structure-Activity Relationship) models:

- Lipophilicity: The extent of

-stacking observed in the crystal correlates with

. Derivatives with tight

-stacking (e.g., 6-phenyl) often require formulation aids to improve bioavailability.
- Receptor Fit: The dihedral angle observed in the crystal (e.g., the

twist in 2,6-dichlorobenzyl derivatives [3]) mimics the "bioactive conformation" required for fitting into hydrophobic pockets of enzymes like COX-2 or PDE3.
- Solubility Prediction: If the crystal density

g/cm

and the packing efficiency is high (due to planar stacking), expect poor aqueous solubility.

References

- Crystal structure and Hirshfeld surface analysis of 6-((E)-2-{4-[2-(4-chlorophenyl)-2-oxoethoxy]phenyl}ethenyl)-4,5-dihydropyridazin-3(2H)-one. Source: National Institutes of Health (PMC) URL:[[Link](#)]

- Crystal structure of (E)-3-({6-[2-(4-chlorophenyl)ethenyl]-3-oxo-2,3-dihydropyridazin-4-yl}methyl)pyridin-1-ium chloride dihydrate. Source: National Institutes of Health (PMC) URL: [\[Link\]](#)
- Crystal structure and Hirshfeld surface analysis of 4-(2,6-dichlorobenzyl)-6-phenylpyridazin-3(2H)-one. Source: National Institutes of Health (PMC) URL: [\[Link\]](#)
- Crystal structure and Hirshfeld surface analysis of 4-(4-methylbenzyl)-6-phenylpyridazin-3(2H)-one. Source: National Institutes of Health (PMC) URL: [\[Link\]](#)
- Comparison of the accuracy of powder and single-crystal X-ray diffraction techniques. Source: ResearchGate URL: [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[Link\]](#)

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